

Application Note: Quantification of Tembotrione Residues in Crops using LC-MS/MS

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Compound of Interest

Compound Name: Tembotrione

Cat. No.: B8071742

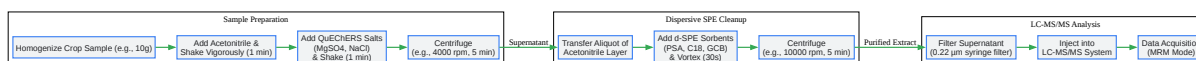
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Introduction

Tembotrione is a post-emergence herbicide used for the control of broadleaf and grass weeds in crops such as corn and sorghum. Its use necessitates sensitive and reliable analytical methods to monitor its residue levels in agricultural commodities to ensure food safety and compliance with regulatory limits. This application note provides a detailed protocol for the quantification of **tembotrione** and its primary metabolite, M5 (AE 1417268), in various crop matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method is based on a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure followed by instrumental analysis.

Experimental Workflow

The overall experimental procedure from sample preparation to data acquisition is outlined in the diagram below.



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Caption: Experimental workflow for the LC-MS/MS analysis of **tembotrione**.

Experimental Protocols

Reagents and Materials

- **Tembotrione** and M5 (AE 1417268) analytical standards ($\geq 98\%$ purity)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid ($\geq 98\%$)
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent
- QuEChERS extraction tubes (50 mL) and d-SPE tubes (2 mL or 15 mL)
- Syringe filters (0.22 μm)

Standard Solution Preparation

Prepare individual stock solutions of **tembotrione** and M5 in acetonitrile at a concentration of 1000 $\mu\text{g/mL}$. From these, prepare working standard solutions at appropriate concentrations by serial dilution with acetonitrile. Matrix-matched calibration standards should be prepared by spiking blank crop extracts with the working standard solutions to cover the desired calibration range (e.g., 1-500 $\mu\text{g/L}$).

Sample Preparation (QuEChERS)

- Weigh 10 g of the homogenized crop sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.

- Shake vigorously for 1 minute.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl.
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube containing 150 mg MgSO_4 , 50 mg PSA, 50 mg C18, and for highly pigmented matrices like corn straw, 25 mg of GCB can be added.[\[1\]](#)
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 5 minutes.
- Collect the supernatant and filter it through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μL
- Column Temperature: 40 $^{\circ}\text{C}$
- Gradient Program:

Time (min)	% Mobile Phase B
0.0	10
2.0	50
8.0	95
10.0	95
10.1	10

| 12.0 | 10 |

Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electrospray Ionization (ESI), with positive/negative switching.
Tembotrione is analyzed in positive mode, and its metabolite M5 in negative mode.[1]
- Source Temperature: 500 °C
- Ion Spray Voltage: +5500 V (positive), -4500 V (negative)
- Curtain Gas: 30 psi
- Collision Gas: Nitrogen
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Declustering Potential (V)	Collision Energy (eV)
Tembotrione (Quantifier)	440.1	312.1	100	80	25
Tembotrione (Qualifier)	440.1	185.1	100	80	35
M5 (AE 1417268) (Quantifier)	471.0	343.0	100	-70	-28
M5 (AE 1417268) (Qualifier)	471.0	215.0	100	-70	-40

*Note: Declustering potential and collision energy values are typical starting points and should be optimized for the specific instrument used.

Quantitative Data

The following tables summarize the validation data for the LC-MS/MS method for **tembotrione** and its metabolite M5 in various crop matrices, compiled from multiple studies.

Table 1: Method Detection and Quantification Limits

Analyte	Crop Matrix	LOD (mg/kg)	LOQ (mg/kg)	Reference
Tembotrione	Maize Grain	0.00085	0.01	[2]
Tembotrione	Corn cob	0.00084	0.01	[2]
Tembotrione	Corn Straw	0.00094	0.05	[2]
Tembotrione	Corn Oil	-	0.002	
M5	Maize Grain	0.001	0.01	
M5	Corn cob	0.00043	0.01	
M5	Corn Straw	0.0015	0.05	
M5	Corn Oil	-	0.002	

Table 2: Recovery and Precision Data

Analyte	Crop Matrix	Spiking Level (mg/kg)	Average Recovery (%)	RSD (%)	Reference
Tembotrione	Maize Grain	0.01, 0.1, 1.0	98 - 107	≤ 9.3	
Tembotrione	Corn cob	0.01, 0.1, 1.0	98 - 107	≤ 9.3	
Tembotrione	Corn Straw	0.05, 0.5, 5.0	98 - 107	≤ 9.3	
Tembotrione	Corn	0.01, 0.1, 0.5	73.7 - 110.4	< 15	
M5	Maize Grain	0.01, 0.1, 1.0	90 - 108	3.3 - 12.8	
M5	Corn cob	0.01, 0.1, 1.0	90 - 108	3.3 - 12.8	
M5	Corn Straw	0.05, 0.5, 5.0	90 - 108	3.3 - 12.8	
M5	Corn	0.01, 0.1, 0.5	73.7 - 110.4	< 15	

Conclusion

The described LC-MS/MS method provides a robust and sensitive approach for the routine monitoring of **tembotrione** and its metabolite M5 in various crop matrices. The use of a modified QuEChERS protocol allows for high-throughput sample preparation with excellent recoveries and precision. The method achieves low limits of quantification, well below the maximum residue limits (MRLs) established by many regulatory agencies, making it suitable for ensuring food safety and facilitating international trade.

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References

- 1. researchgate.net [researchgate.net]
- 2. Dissipation behavior, residues distribution and dietary risk assessment of tembotrione and its metabolite in maize via QuEChERS using HPLC-MS/MS technique - PubMed [pubmed.ncbi.nlm.nih.gov]
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